

AP-C3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AP-C3

Cat. No.: B12368547

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Abstract

AP-C3 is a potent and selective small-molecule inhibitor of cyclic guanosine monophosphate (cGMP)-dependent protein kinase II (cGKII). This document provides a comprehensive technical overview of **AP-C3**, including its chemical properties, mechanism of action, and detailed experimental protocols for its use in research settings. The information presented herein is intended to support researchers in the fields of cell biology, pharmacology, and drug development in their investigation of the cGKII signaling pathway and the therapeutic potential of its modulation.

Chemical Properties of AP-C3

AP-C3, with the Chemical Abstracts Service (CAS) number 682795-78-4, is a well-characterized inhibitor of cGKII.^[1] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	682795-78-4	[1]
Molecular Formula	C22H23N3O4	MedchemExpress
Molecular Weight	393.44 g/mol	MedchemExpress
pIC50 for cGKII	6.3	[1]
Physical State	Solid	N/A
Solubility	Soluble in DMSO	N/A
Storage	Store at -20°C	N/A

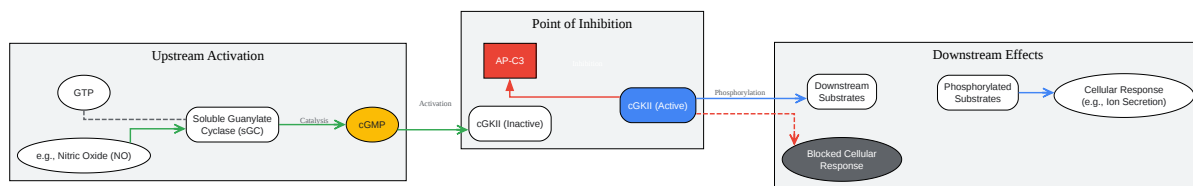
Note: Detailed information on melting point, boiling point, and specific solubility concentrations are not readily available in public literature. It is recommended to refer to the manufacturer's certificate of analysis for specific batch data.

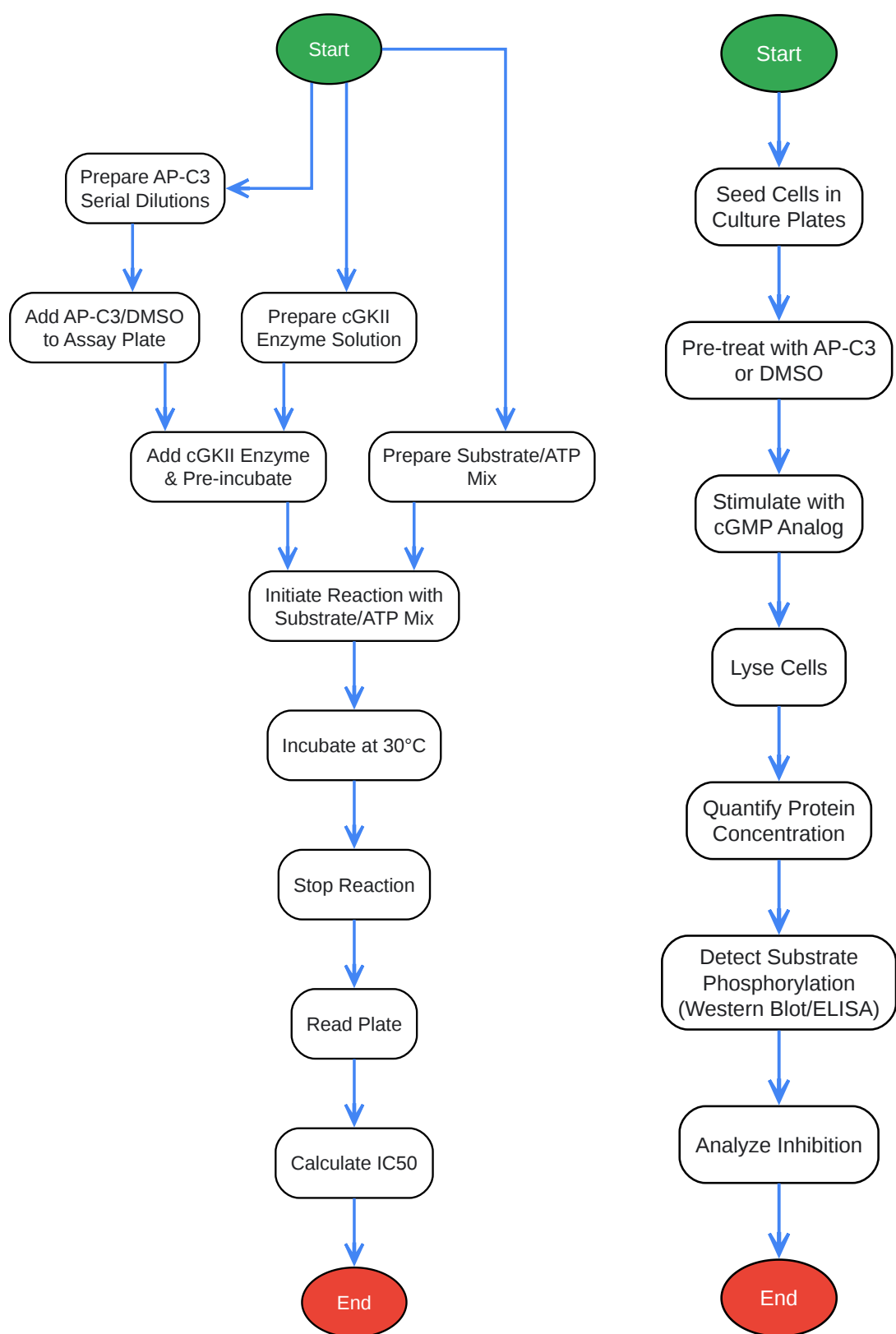
Mechanism of Action: Inhibition of cGKII Signaling

AP-C3 exerts its biological effects through the potent and selective inhibition of cGMP-dependent protein kinase II (cGKII).[1] cGKII is a key downstream effector in the nitric oxide (NO)/cGMP signaling pathway. This pathway plays a crucial role in various physiological processes, including intestinal ion secretion, bone growth, and neuronal function.[2]

The canonical activation of this pathway begins with the synthesis of cGMP from guanosine triphosphate (GTP) by guanylate cyclases. cGMP then binds to and activates cGKII. Activated cGKII, a serine/threonine kinase, phosphorylates a variety of downstream target proteins, thereby modulating their activity and eliciting a cellular response.

AP-C3 acts as an inhibitor at the level of cGKII, preventing the phosphorylation of its downstream substrates. This leads to a blockade of the cGKII-mediated signaling cascade.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cGMP-dependent protein kinases (cGK) - PubMed [pubmed.ncbi.nlm.nih.gov]
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